

Nyasol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Nyasol

Cat. No.: B1232429

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nyasol, a naturally occurring lignan, has garnered significant scientific interest due to its diverse pharmacological activities. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and key biological activities of **Nyasol**, with a focus on its anti-inflammatory and estrogenic effects. Detailed experimental protocols and quantitative data are presented to support further research and drug development efforts.

Chemical Structure and Properties

Nyasol, also known as cis-hinokiresinol, is chemically defined as 4-[(1Z,3R)-3-(4-hydroxyphenyl)penta-1,4-dienyl]phenol.^[1] Its structure features two hydroxyphenyl groups linked by a five-carbon chain with two double bonds. The specific stereochemistry, (1Z,3R), is crucial for its biological activity.

A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₂	[1]
Molecular Weight	252.31 g/mol	[1]
IUPAC Name	4-[(1Z,3R)-3-(4-hydroxyphenyl)penta-1,4-dienyl]phenol	[1]
SMILES	C=C--INVALID-LINK-- C2=CC=C(C=C2)O	
InChI Key	VEAUNWQYYMXIRB- JHAQOBCDSA-N	
CAS Number	96895-25-9	

Biological Activities

Nyasol exhibits a range of biological activities, with its anti-inflammatory and estrogenic properties being the most extensively studied.

Anti-inflammatory Activity

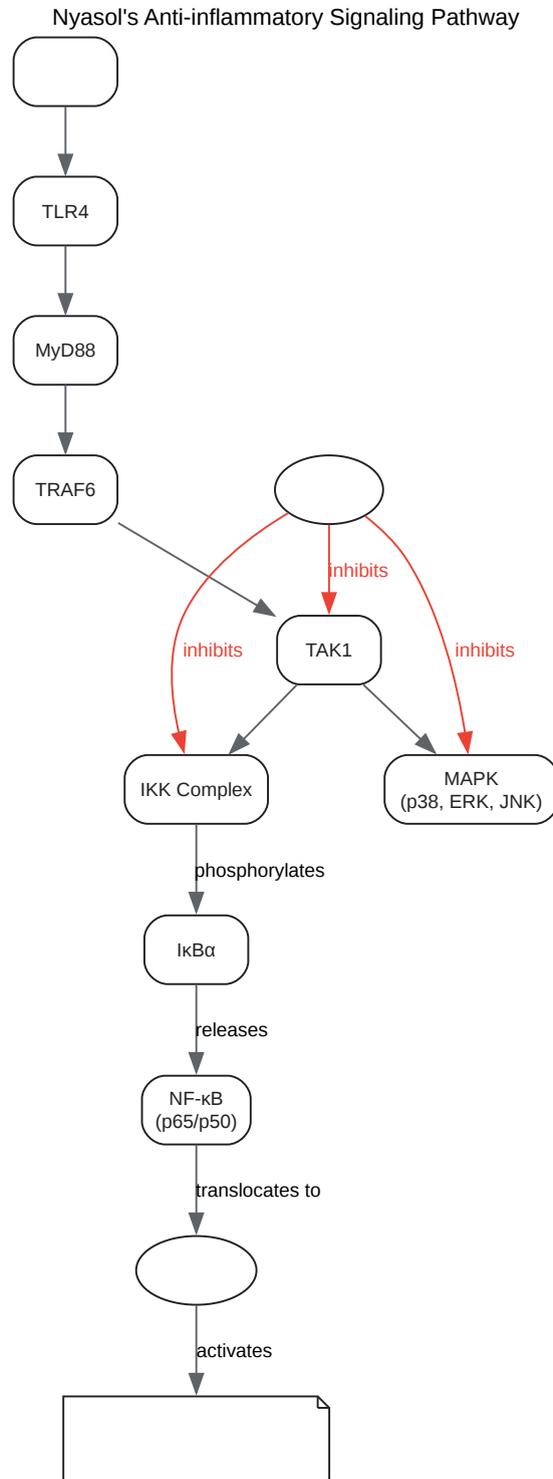
Nyasol has demonstrated significant anti-inflammatory effects in various in vitro and in vivo models. Its mechanism of action primarily involves the modulation of key inflammatory signaling pathways.

Quantitative Data on Anti-inflammatory Activity:

Assay	Model System	Endpoint	Result
Carrageenan-induced paw edema	Mice	Inhibition of edema	28.6-77.1% inhibition at 24-120 mg/kg

Signaling Pathways:

Nyasol exerts its anti-inflammatory effects by inhibiting the activation of the NF- κ B and MAPK signaling pathways. This leads to a downstream reduction in the production of pro-inflammatory mediators.



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Figure 1: Simplified signaling pathway of **Nyasol's** anti-inflammatory action.

Estrogenic Activity

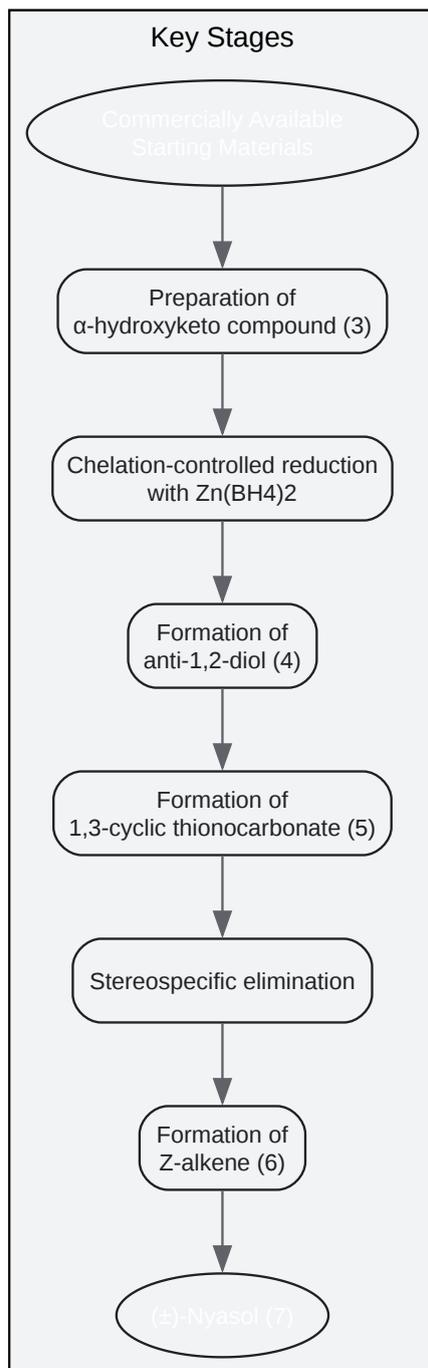
Nyasol is recognized as a phytoestrogen, exhibiting selective agonist activity for the estrogen receptor β (ER β). This selectivity suggests potential therapeutic applications with a reduced risk of the side effects associated with non-selective estrogen receptor agonists.

Experimental Protocols

Synthesis of (\pm)-Nyasol

A practical total synthesis of racemic **Nyasol** has been reported, offering a concise seven-step process with a good overall yield of 40%.^[2] The synthesis commences from commercially available starting materials. Key steps involve a chelation-controlled reduction to establish the required stereochemistry and a stereospecific elimination reaction to form the Z-alkene.

Synthetic Workflow for (±)-Nyasol



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Figure 2: High-level workflow for the synthesis of (±)-Nyasol.

In Vitro Anti-inflammatory Assay: Inhibition of Nitric Oxide (NO) and Prostaglandin E2 (PGE2) Production in RAW 264.7 Macrophages

This protocol outlines the methodology to assess the anti-inflammatory activity of **Nyasol** by measuring its ability to inhibit the production of NO and PGE2 in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Materials:

- RAW 264.7 macrophage cells
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS) from E. coli
- **Nyasol**
- Griess Reagent
- PGE2 ELISA kit

Procedure:

- Cell Culture: Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.
- Cell Seeding: Seed the cells in 96-well plates at a density of 5 x 10⁴ cells/well and allow them to adhere for 24 hours.
- Treatment: Pre-treat the cells with various concentrations of **Nyasol** for 1 hour.
- Stimulation: Stimulate the cells with LPS (1 µg/mL) for 24 hours.

- Nitric Oxide (NO) Measurement:
 - Collect the cell culture supernatant.
 - Mix an equal volume of supernatant with Griess reagent.
 - Measure the absorbance at 540 nm.
 - Calculate the nitrite concentration using a sodium nitrite standard curve.
- Prostaglandin E2 (PGE2) Measurement:
 - Collect the cell culture supernatant.
 - Measure the PGE2 concentration using a commercial ELISA kit according to the manufacturer's instructions.
- Data Analysis: Calculate the percentage inhibition of NO and PGE2 production by **Nyasol** compared to the LPS-stimulated control. Determine the IC₅₀ value for each endpoint.

Conclusion

Nyasol presents a promising natural product scaffold for the development of novel therapeutic agents, particularly in the areas of inflammation and hormone-related conditions. Its well-defined chemical structure, coupled with its potent and selective biological activities, makes it an attractive candidate for further investigation. The experimental protocols and data provided in this guide serve as a valuable resource for researchers and drug development professionals seeking to explore the full therapeutic potential of **Nyasol**.

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References

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